

Predicted Boiling Point of 3-Ethyl-2,4,5-trimethylheptane: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethyl-2,4,5-trimethylheptane

CAS No.: 62198-65-6

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This technical guide provides a detailed analysis of the predicted boiling point of **3-Ethyl-2,4,5-trimethylheptane**, a branched alkane with the molecular formula C₁₂H₂₆. In the absence of a readily available experimental value, this document outlines a predictive methodology based on established principles of physical chemistry and computational tools. Furthermore, it presents a comparative analysis with isomeric alkanes and details a standard experimental protocol for boiling point determination.

Predictive Analysis of Boiling Point

The boiling point of a compound is a critical physicochemical parameter, offering insights into its volatility and the strength of intermolecular forces. For nonpolar alkanes such as **3-Ethyl-2,4,5-trimethylheptane**, the primary intermolecular attractions are London dispersion forces. The magnitude of these forces, and consequently the boiling point, is influenced by molecular size (molecular weight) and shape (surface area).

Generally, for a series of isomers, a more linear or less branched structure allows for a greater surface area of contact between molecules, leading to stronger London dispersion forces and a higher boiling point. Conversely, increased branching leads to a more compact, spherical shape with a smaller surface area, resulting in weaker intermolecular forces and a lower boiling point.

Given the highly branched structure of **3-Ethyl-2,4,5-trimethylheptane**, its boiling point is expected to be significantly lower than that of its straight-chain isomer, n-dodecane.

To obtain a quantitative prediction, a computational approach utilizing a Quantitative Structure-Property Relationship (QSPR) model was employed. These models correlate molecular structure with physical properties. Using an online boiling point predictor that utilizes a regression-based model, the predicted boiling point for **3-Ethyl-2,4,5-trimethylheptane**, represented by the SMILES string CCC(C)C(C)C(CC)C(C)C, is approximately 183.7°C.

Comparative Boiling Points of C₁₂H₂₆ Isomers

To contextualize the predicted boiling point, the following table summarizes the experimental boiling points of several C₁₂H₂₆ isomers. This data clearly illustrates the trend of decreasing boiling point with increasing branching.

Compound Name	Molecular Structure	Boiling Point (°C)
n-Dodecane	Straight-chain	214 to 218 ^[1]
2,2,4,6,6-Pentamethylheptane	Highly Branched	177.00 to 178.00 ^[2]
2,2,3,3,4,4-Hexamethylpentane	Highly Branched	194
3-Ethyl-2,4,5-trimethylheptane	Highly Branched (Predicted)	~183.7

Experimental Determination of Boiling Point

Should an experimental determination of the boiling point of **3-Ethyl-2,4,5-trimethylheptane** be required, the following micro-boiling point (Thiele tube) method is a standard and reliable protocol.

Objective: To determine the boiling point of a liquid organic compound.

Materials:

- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Sample of **3-Ethyl-2,4,5-trimethylheptane**
- Bunsen burner or heating mantle
- Clamp and stand

Procedure:

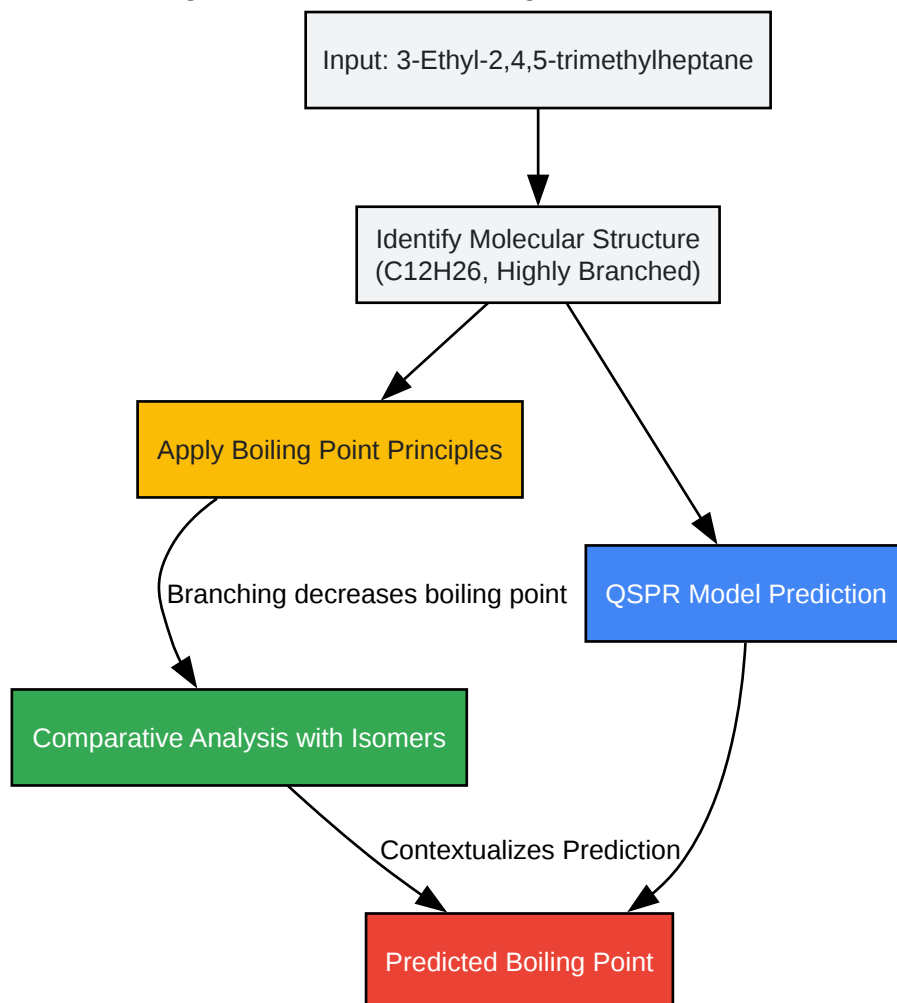
- Sample Preparation: Add a small amount (a few drops) of **3-Ethyl-2,4,5-trimethylheptane** into the small test tube.
- Capillary Inversion: Place the capillary tube, with its sealed end up, into the small test tube containing the sample.
- Apparatus Assembly: Attach the small test tube to the thermometer using a rubber band or a small piece of tubing, ensuring the sample is level with the thermometer bulb.
- Thiele Tube Setup: Suspend the thermometer and test tube assembly in the Thiele tube, which is filled with mineral oil, ensuring the side arm is not blocked. The thermometer bulb and sample should be below the level of the upper arm of the Thiele tube.
- Heating: Gently heat the side arm of the Thiele tube with a small flame from a Bunsen burner or a heating mantle. The design of the Thiele tube facilitates the circulation of the oil, ensuring uniform heating.

- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Identification:** Continue gentle heating until a rapid and continuous stream of bubbles is observed. At this point, remove the heat source.
- **Temperature Reading:** The stream of bubbles will slow down and eventually stop as the liquid cools. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
- **Repeat:** For accuracy, allow the apparatus to cool slightly and then reheat to obtain a second reading.

Visualizations

The following diagrams illustrate the logical relationships in boiling point prediction and the experimental workflow.

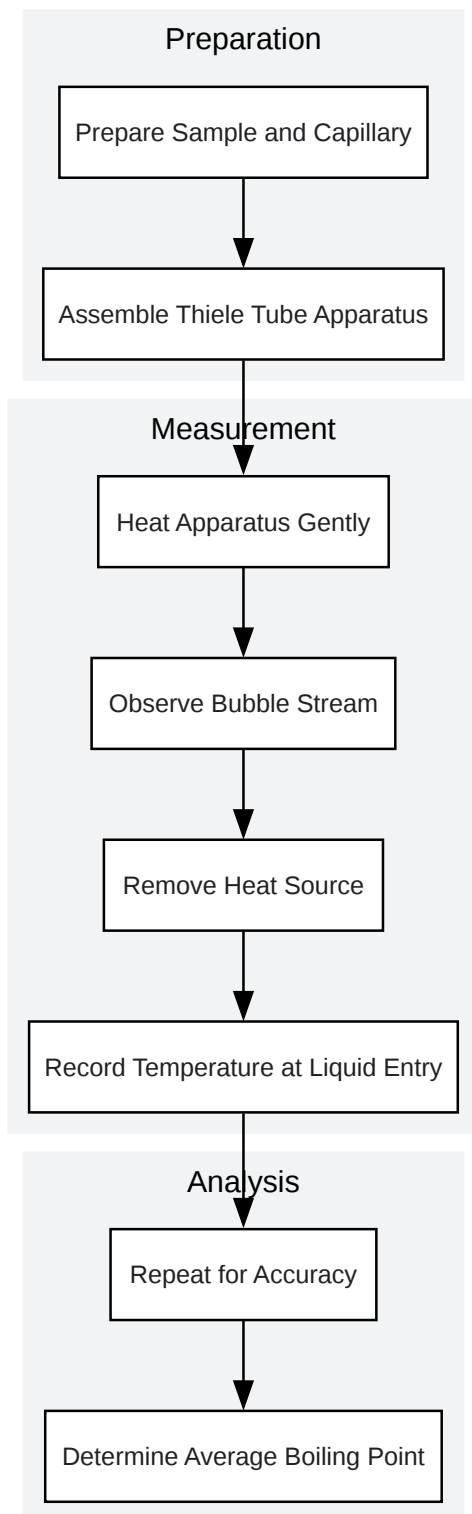
Logical Workflow for Boiling Point Prediction



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Caption: Logical workflow for predicting the boiling point of a branched alkane.

Experimental Workflow for Boiling Point Determination



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Caption: Step-by-step workflow for the experimental determination of a boiling point.

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References

- 1. Dodecane - Wikipedia [en.wikipedia.org]
- 2. 2,2,4,6,6-pentamethyl heptane, 13475-82-6 [thegoodscentscompany.com]
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